

# Dehydrocorydaline solubility DMSO vehicle preparation in vitro

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## Compound Focus: Dehydrocorydaline

CAS No.: 30045-16-0

Cat. No.: S601093

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## Dehydrocorydaline: Solubility & Stock Preparation

**Q: What is the solubility of Dehydrocorydaline in DMSO and how do I prepare a stock solution for in vitro studies?**

**Dehydrocorydaline** is readily soluble in DMSO. The following table summarizes the key solubility data and stock preparation information for your reference [1] [2] [3].

Property	Value	Notes / Source
Molecular Weight (Freebase)	366.43 g/mol [2] [3] [4]	C <sub>22</sub> H <sub>24</sub> NO <sub>4</sub> <sup>+</sup>
Purity	≥95% - 99.65% [2] [5]	Varies by supplier and batch.
Solubility in DMSO	25 - 73 mg/mL [2] [3] [4]	~68.2 - 199.2 mM. Higher concentrations may require warming and sonication [1] [4].
Common Stock Concentration	10 mM - 100 mM	A 10 mM stock is prepared by dissolving 3.66 mg in 1 mL of DMSO [2] [5].

Property	Value	Notes / Source
Other Soluble Solvents	Chloroform, Dichloromethane, Ethyl Acetate, Acetone [3]	

### Recommended Protocol for 10 mM Stock Solution in DMSO:

- **Weigh:** Accurately weigh 3.66 mg of **Dehydrocorydaline**.
- **Dissolve:** Transfer the compound to a sterile vial and add 1 mL of fresh, high-quality DMSO.
- **Mix:** Gently vortex or sonicate the solution in a warm water bath (up to 60°C) to ensure complete dissolution [1].
- **Store:** Aliquot the stock solution and store at -20°C for short-term use (1 month) or -80°C for long-term storage (6 months). Avoid repeated freeze-thaw cycles [1] [2] [4].

> **Note on Salt Forms:** **Dehydrocorydaline** is also available as a nitrate salt (CAS# 13005-09-9, MW: 428.44 g/mol). If using this form, adjust your calculations accordingly, as its solubility in DMSO is about 50 mg/mL (~116.7 mM) [6].

## Key Experimental Protocols & Data

The following experimental details from published studies can serve as a reference for your own work.

### 1. Anti-Cancer Activity in MCF-7 Cells [1] [2] [4]

- **Cell Line:** Human breast cancer cells (MCF-7).
- **Treatment:** Cells were treated with **Dehydrocorydaline** at concentrations ranging from 0 to 200 µM.
- **Duration:** 24 hours.
- **Key Findings:**
  - **Cell Viability:** DHC inhibited cell growth dose-dependently, decreasing viability by approximately 40% at 200 µM.
  - **Apoptosis Mechanism:** Treatment increased pro-apoptotic Bax protein expression, decreased anti-apoptotic Bcl-2 expression, and activated caspase-7 and caspase-8, leading to cleavage of PARP.

### 2. Anti-Nociceptive (Pain-Relieving) Effects in Mice [7]

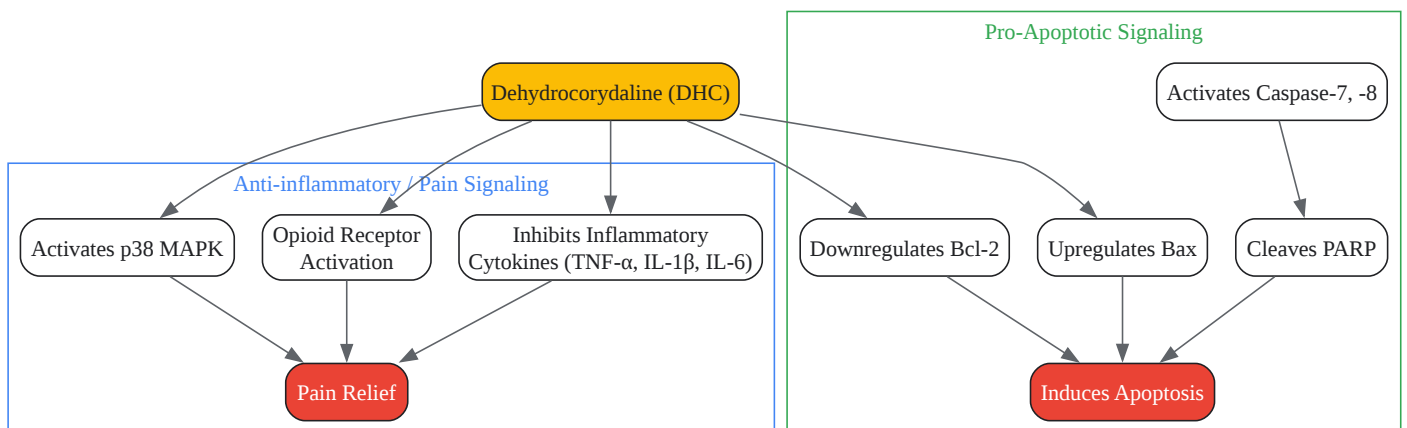
- **Model:** Acetic acid-induced writhing and formalin paw test in mice.
- **Administration:** Intraperitoneal (i.p.) injection.

- **Dosage:** 3.6, 6, and 10 mg/kg.
- **Key Findings:**
  - DHC produced significant, dose-dependent pain relief.
  - The effect involved the opioid receptor system (reversible by naloxone).
  - It reduced formalin-induced paw edema and lowered levels of pro-inflammatory cytokines (TNF- $\alpha$ , IL-1 $\beta$ , IL-6) in the spinal cord.

### 3. p38 MAPK Activation in Astrocytes [2]

- **Cell Type:** Astrocytes.
- **Treatment:** Cultured with DHC at 500 nM for 24 hours.
- **Outcome Measurement:** Western blot analysis showed elevated levels of phosphorylated p38 MAPK, indicating activation of this pathway.

This diagram illustrates the primary molecular mechanisms of **Dehydrocorydaline** as referenced in the technical data:



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## Troubleshooting Common Issues

**Q: My Dehydrocorydaline solution has precipitated. What should I do?**

- **Warm and Sonicate:** Gently warm the solution in a 37-60°C water bath and sonicate for several minutes. This is recommended for reconstitution [1] [3].
- **Check Storage:** Ensure the stock solution has not been stored for too long or subjected to multiple freeze-thaw cycles. Always prepare fresh aliquots.

**Q: The solvent is toxic to my cells at the required treatment concentration.**

- **Dilute in Media:** When adding the DMSO stock to cell culture media, ensure the final DMSO concentration is kept low (typically  $\leq 0.1-0.5\%$ ) to minimize cytotoxicity.
- **Consider In Vivo Formulations:** For animal studies, DHC can be formulated in a vehicle of 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline, prepared sequentially [2] [4] [6].

**Q: I am not observing the expected biological effect.**

- **Verify Bioactivity:** Confirm the specific bioactivity for your experimental goal. DHC is reported as a p38 MAPK activator [1] [2] [3] and has multiple mechanisms. Ensure your experimental model is sensitive to these pathways.
- **Check Concentration and Purity:** Use the appropriate dose range (e.g., nM for anti-malarial[cite] or low  $\mu\text{M}$  for anti-cancer[cite]) and confirm the purity of your compound from the supplier's Certificate of Analysis.

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